

# Validation of 2-Methyldecanal as a Fragrance Component: A Comparative Guide

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## Compound of Interest

Compound Name: 2-Methyldecanal

Cat. No.: B1664147

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This guide provides a comprehensive validation of **2-Methyldecanal** as a fragrance ingredient, offering a comparative analysis against other commonly used aliphatic aldehydes: Decanal (C10), Undecanal (C11), and Dodecanal (C12). The information presented is collated from various industry sources and scientific assessments, with a focus on performance, safety, and sensory characteristics to aid in formulation and development decisions.

## Sensory Profile Comparison

The olfactory character of a fragrance ingredient is a primary determinant of its application. **2-Methyldecanal**, a branched-chain aldehyde, offers a distinct profile compared to its linear counterparts. It is described as having a powerful, fresh, citrusy, waxy, and green odor.<sup>[1][2]</sup> The presence of a methyl group at the C-2 position is known to influence the odor profile, often imparting a more complex and less fatty character than straight-chain aldehydes.

Below is a comparative summary of the sensory attributes of **2-Methyldecanal** and its linear alternatives.

Table 1: Comparative Sensory Profile of Aliphatic Aldehydes

Attribute	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Odor Description	Powerful, fresh, dry, citrus, waxy, watery, green, herbal nuances. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	Sweet, aldehydic, waxy, with a distinct orange peel and citrus character. <a href="#">[4]</a>	Waxy, soapy, floral, aldehydic with citrus, green, and fatty notes. <a href="#">[5]</a>	Soapy, waxy, aldehydic with citrus, green, and floral nuances. <a href="#">[6]</a> <a href="#">[7]</a>
Odor Threshold (in water)	High odor strength, recommend smelling in a 1.00% solution or less. <a href="#">[3]</a>	0.1 ppb <a href="#">[3]</a>	5 ppb <a href="#">[3]</a>	2 ppb <a href="#">[3]</a> <a href="#">[8]</a>
Substantivity (on blotter)	172 hours at 100% <a href="#">[3]</a>	224 hours at 100% <a href="#">[4]</a>	72 hours at 100% <a href="#">[5]</a>	368 hours at 100% <a href="#">[6]</a> <a href="#">[7]</a>
Typical Use Level in Concentrate	Not specified	Up to 0.1000% <a href="#">[9]</a>	0.020% to 1.300% <a href="#">[10]</a>	Not specified

## Performance and Stability in Consumer Products

The stability of a fragrance ingredient in various product bases is critical for its successful incorporation. **2-Methyldecanal** exhibits good stability in a range of personal care products, although it shows limitations in more aggressive bases.

Table 2: Stability of Aldehydes in Different Product Bases

Product Base	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Body Lotion	Good[11]	Stable[12]	Stable[2]	Stable[13]
Shampoo	Good[11]	Stable[12]	Stable[2]	Stable[6]
Soap	Good[11]	Stable[12]	Stable[2]	Stable[6]
Antiperspirant Roll-on	Poor[11]	Data not available	Stable[2]	Data not available
Powder	Good[11]	Stable[12]	Stable[2]	Stable[6]
Citric Acid Cleaner	Poor[11]	Data not available	Data not available	Data not available
All-Purpose Cleaner	Good[11]	Data not available	Data not available	Data not available
Bleach	Poor[11]	Data not available	Data not available	Data not available

## Safety Assessment

A thorough safety evaluation is paramount for any fragrance ingredient. **2-Methyldecanal** has been assessed by the Research Institute for Fragrance Materials (RIFM), and a peer-reviewed safety assessment has been published.[1][7][10] The primary concern identified is its potential to induce skin sensitization in a small fraction of the population.[1]

Table 3: Comparative Safety Profile of Aliphatic Aldehydes

Safety Endpoint	2-Methyldecanal	Decanal (C10)	Undecanal (C11)	Dodecanal (C12)
Skin Sensitization	Potential to induce skin sensitization. <a href="#">[1]</a> A No Expected Sensitization Induction Level (NESIL) of 5900 $\mu\text{g}/\text{cm}^2$ has been determined. <a href="#">[7]</a>	Generally considered a non-sensitizer. <a href="#">[14]</a>	Evidence of skin sensitization in some individuals. <a href="#">[9]</a>	May cause an allergic skin reaction. <a href="#">[15]</a> <a href="#">[16]</a>
Skin Irritation	Low skin irritation potential. <a href="#">[2]</a>	Mild skin irritant. <a href="#">[17]</a>	Mild skin irritant. <a href="#">[18]</a>	Causes skin irritation. <a href="#">[15]</a> <a href="#">[16]</a>
Acute Oral Toxicity (LD50, rat)	> 5000 mg/kg <a href="#">[11]</a>	3730 mg/kg <a href="#">[4]</a>	> 5000 mg/kg <a href="#">[18]</a>	~3600 mg/kg <a href="#">[19]</a>
Genotoxicity	Does not present a concern for genotoxic potential. <a href="#">[7]</a>	Data not available	Data not available	Data not available

## Experimental Protocols

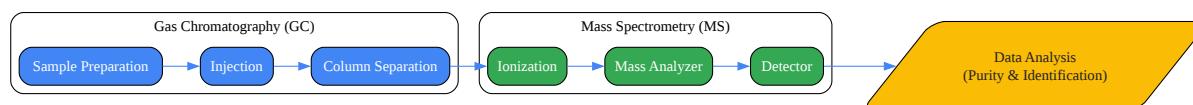
Detailed methodologies are crucial for the accurate evaluation and comparison of fragrance ingredients. Below are summaries of key experimental protocols.

### Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

Objective: To determine the purity of the aldehyde and identify any impurities.

Methodology:

- Sample Preparation: A dilute solution of the aldehyde is prepared in a suitable solvent (e.g., ethanol or hexane).
- Injection: A small volume (typically 1  $\mu$ L) of the prepared sample is injected into the GC.
- Separation: The sample is vaporized and carried by an inert gas through a capillary column. The separation is based on the differential partitioning of the components between the mobile (gas) and stationary phases.
- Detection: As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented.
- Analysis: The resulting mass spectrum provides a molecular fingerprint of each component, allowing for identification by comparison to a spectral library. The peak area in the chromatogram is proportional to the concentration of the component, which is used to determine purity.



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Figure 1: GC-MS Experimental Workflow

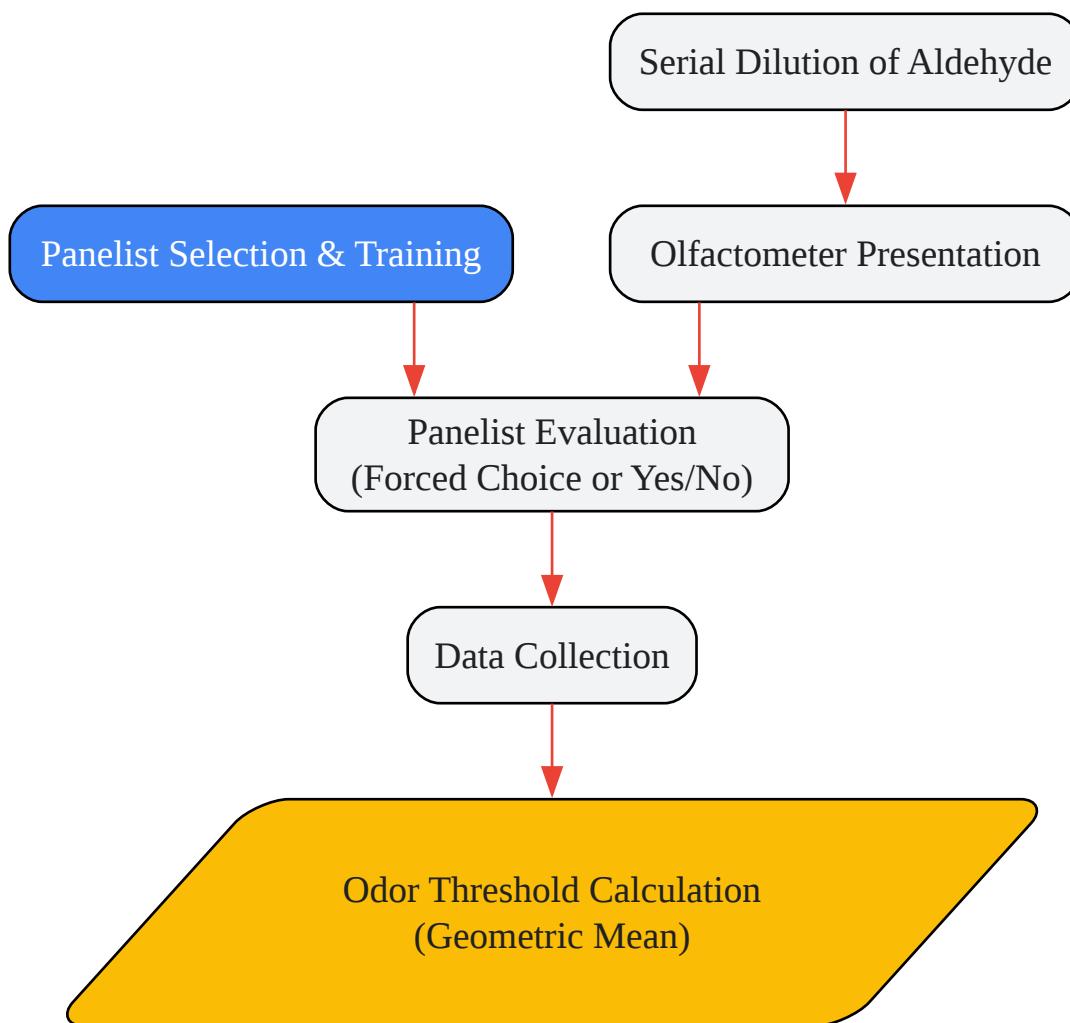
## Sensory Evaluation: Olfactometry for Odor Threshold Determination

Objective: To determine the lowest concentration of the aldehyde that can be detected by a human panel.

Methodology:

- Panelist Selection: A panel of trained sensory assessors is selected based on their ability to consistently detect and describe odors.

- Sample Preparation: A series of dilutions of the aldehyde in an odorless solvent (e.g., diethyl phthalate or water) are prepared.
- Presentation: The diluted samples are presented to the panelists in ascending order of concentration using an olfactometer, which delivers a controlled flow of the odorant to the sniffing port.
- Detection: Panelists are asked to indicate at which dilution they can first detect an odor.
- Data Analysis: The geometric mean of the individual detection thresholds is calculated to determine the group's odor detection threshold.



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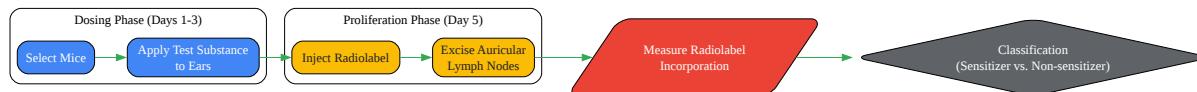
Figure 2: Olfactometry Workflow for Odor Threshold

## Skin Sensitization: Local Lymph Node Assay (LLNA)

Objective: To assess the potential of a substance to cause skin sensitization.

Methodology:

- Animal Model: The assay is typically conducted in mice.
- Application: The test substance is applied to the dorsal surface of the ears of the mice for three consecutive days.
- Proliferation Measurement: On day five, a radiolabeled substance (e.g.,  $^3\text{H}$ -methyl thymidine) is injected intravenously. The mice are euthanized a few hours later, and the draining auricular lymph nodes are excised.
- Analysis: The incorporation of the radiolabel into the lymph node cells is measured as an indicator of lymphocyte proliferation. A substance is classified as a sensitizer if it induces a threefold or greater increase in proliferation compared to a vehicle control.



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Figure 3: Local Lymph Node Assay (LLNA) Workflow

## Conclusion

**2-Methyldecanal** presents a valuable addition to the perfumer's palette, offering a unique and powerful citrus-green profile with good stability in many common product bases. Its branched structure provides a distinct sensory experience compared to its linear aldehyde counterparts. While its potential for skin sensitization requires careful consideration and adherence to recommended usage levels, its overall safety profile is well-characterized and supports its use in a variety of fragrance applications. This comparative guide provides researchers and

formulators with the necessary data to make informed decisions regarding the incorporation of **2-Methyldecanal** into their product lines.

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